

Application Note & Protocol: A Robust Synthetic Route to 2-Fluoro-DL-Homophenylalanine

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Compound of Interest

Compound Name: 2-FLUORO-DL-HOMOPHENYLALANINE

CAS No.: 225233-81-8

Cat. No.: B1441742

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Abstract

This document provides a comprehensive, field-tested protocol for the synthesis of **2-fluoro-DL-homophenylalanine**, a non-canonical amino acid of significant interest in medicinal chemistry and peptide design. The strategic incorporation of a fluorine atom onto the phenyl ring of homophenylalanine can modulate key physicochemical properties, including lipophilicity and metabolic stability, making it a valuable building block for developing novel therapeutics.[1] [2] This guide details a reliable and scalable two-step synthesis commencing from commercially available starting materials. The chosen methodology involves the alkylation of a glycine Schiff base equivalent under phase-transfer catalysis, followed by acidic deprotection. We provide not only a step-by-step procedure but also the underlying chemical principles, safety protocols, and characterization data to ensure reproducible and successful synthesis for researchers in drug development and chemical biology.

Introduction: The Rationale for Fluorination

The introduction of fluorine into bioactive molecules is a cornerstone of modern drug design.[2] Its unique properties—high electronegativity, small van der Waals radius similar to hydrogen, and the strength of the C-F bond—can profoundly influence a molecule's conformation, pKa, metabolic stability, and binding affinity.[2][3] **2-Fluoro-DL-homophenylalanine** is an analog of homophenylalanine featuring a fluorine atom at the ortho position of the phenyl ring. This specific modification is particularly strategic; the ortho-fluoro group can induce conformational constraints and alter electronic properties, offering a tool to fine-tune peptide structure and function.[1] This protocol provides a practical and accessible route to this valuable compound, enabling its broader application in research and development.

Synthesis Strategy: Phase-Transfer Catalyzed Alkylation

For the synthesis of **2-fluoro-DL-homophenylalanine**, we employ a robust and highly versatile method centered on the alkylation of a protected glycine anion. This strategy was selected over alternatives like the Strecker synthesis due to its operational simplicity, milder reaction conditions, and the high commercial availability of the requisite starting materials.[4][5]

The core of the synthesis is a phase-transfer catalyzed (PTC) alkylation. The key steps are:

- **Anion Generation:** A glycine Schiff base, N-(diphenylmethylene)glycine tert-butyl ester, serves as a glycine equivalent. Its α -proton is sufficiently acidic to be deprotonated by a moderately strong base (e.g., aqueous KOH).
- **Phase-Transfer Catalysis:** A phase-transfer catalyst, such as tetrabutylammonium bromide (TBAB), facilitates the transport of the glycine enolate from the aqueous phase to the organic phase where the alkylating agent resides. This circumvents solubility issues and promotes the reaction.
- **Alkylation:** The glycine enolate acts as a nucleophile, attacking the electrophilic alkyl halide, 1-(2-bromoethyl)-2-fluorobenzene, to form the new carbon-carbon bond.
- **Deprotection:** The resulting protected amino acid is treated with aqueous acid to hydrolyze both the imine (Schiff base) and the tert-butyl ester, yielding the target **2-fluoro-DL-homophenylalanine** as its hydrochloride salt.

- Isolation: The final zwitterionic amino acid is obtained by neutralization.

This approach is presented in the overall reaction scheme below:

Overall Reaction Scheme

Step 1: Alkylation

N-(diphenylmethylene)glycine tert-butyl ester + 1-(2-bromoethyl)-2-fluorobenzene → tert-butyl 2-((diphenylmethylene)amino)-4-(2-fluorophenyl)butanoate

Step 2: Deprotection

tert-butyl 2-((diphenylmethylene)amino)-4-(2-fluorophenyl)butanoate → **2-Fluoro-DL-homophenylalanine**

Experimental Protocol

Materials and Reagents

Reagent	Supplier	Purity	Quantity	Notes
N-(diphenylmethyle ne)glycine tert- butyl ester	Sigma-Aldrich	≥98%	2.95 g (10.0 mmol)	Glycine equivalent
1-(2- bromoethyl)-2- fluorobenzene	Alfa Aesar	97%	2.25 g (11.0 mmol)	Alkylating agent
Tetrabutylammon ium Bromide (TBAB)	TCI	≥98%	0.32 g (1.0 mmol)	Phase-Transfer Catalyst
Toluene	Fisher Scientific	Anhydrous	50 mL	Organic Solvent
Potassium Hydroxide (KOH)	EMD Millipore	≥85%	5.6 g (100 mmol)	Base
Hydrochloric Acid (HCl)	VWR	37% (conc.)	~20 mL	For deprotection
Diethyl Ether	Sigma-Aldrich	Anhydrous	As needed	For extraction/washin g
Pyridine	Acros Organics	99.5%	As needed	For neutralization
Ethanol	Decon Labs	95%	As needed	For recrystallization

Step-by-Step Synthesis Procedure

Step 1: Phase-Transfer Catalyzed Alkylation

- To a 250 mL round-bottom flask equipped with a magnetic stir bar, add N-(diphenylmethyle)glycine tert-butyl ester (2.95 g, 10.0 mmol), 1-(2-bromoethyl)-2-fluorobenzene (2.25 g, 11.0 mmol, 1.1 eq), and tetrabutylammonium bromide (0.32 g, 1.0 mmol, 0.1 eq).

- Add 50 mL of anhydrous toluene to the flask. Stir the mixture at room temperature to dissolve the solids.
- In a separate beaker, prepare a 50% (w/v) solution of potassium hydroxide by carefully dissolving 5.6 g of KOH in 11.2 mL of deionized water. Caution: This process is highly exothermic. Cool the solution in an ice bath before use.
- Add the cooled 50% KOH solution to the reaction flask.
- Stir the resulting biphasic mixture vigorously at room temperature for 16-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) (Eluent: 9:1 Hexanes/Ethyl Acetate).
- Upon completion, transfer the reaction mixture to a separatory funnel. Add 50 mL of deionized water and 50 mL of diethyl ether.
- Separate the layers. Extract the aqueous layer twice more with 25 mL portions of diethyl ether.
- Combine the organic layers, wash with 50 mL of brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude alkylated product as a viscous oil. This crude product is typically used in the next step without further purification.

Step 2: Acidic Hydrolysis and Deprotection

- Transfer the crude oil from Step 1 into a 250 mL round-bottom flask.
- Add 50 mL of 6 M hydrochloric acid. Caution: Handle concentrated HCl in a fume hood.
- Fit the flask with a reflux condenser and heat the mixture to 100 °C (oil bath temperature) with vigorous stirring for 4-6 hours. A white precipitate (benzophenone) will form as the reaction proceeds.
- After the reaction is complete (monitored by TLC or LC-MS), cool the mixture to room temperature.

- Transfer the mixture to a separatory funnel and wash three times with 30 mL portions of diethyl ether to remove the benzophenone byproduct. The desired product remains in the aqueous layer as the hydrochloride salt.
- Concentrate the aqueous layer under reduced pressure to obtain the crude **2-fluoro-DL-homophenylalanine** hydrochloride as a solid or semi-solid.

Step 3: Neutralization and Isolation

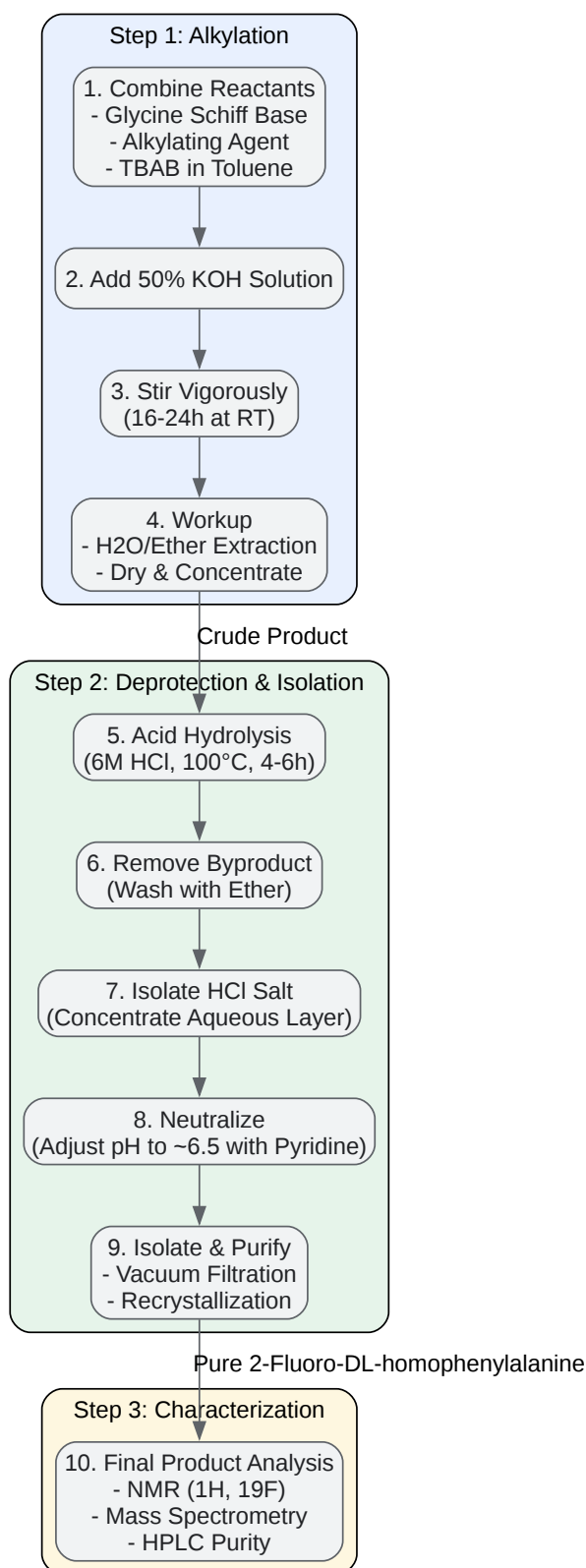
- Dissolve the crude hydrochloride salt in a minimal amount of deionized water (~20 mL).
- Cool the solution in an ice bath and slowly add pyridine dropwise with stirring until the pH of the solution reaches ~6-7 (check with pH paper). The zwitterionic amino acid will precipitate out of the solution.
- Continue stirring the mixture in the ice bath for 30 minutes to maximize precipitation.
- Collect the white solid by vacuum filtration, washing the filter cake with cold deionized water and then cold ethanol.
- The product can be further purified by recrystallization from a water/ethanol mixture.
- Dry the final product under vacuum to yield pure **2-fluoro-DL-homophenylalanine**. An expected yield is typically in the range of 60-75% over the two steps.

Characterization

- ^1H NMR: The proton NMR spectrum should confirm the presence of the aromatic protons (split by fluorine), the α -proton, and the two sets of methylene protons.
- ^{19}F NMR: A singlet or multiplet in the fluorine NMR spectrum will confirm the presence of the fluorine atom.
- Mass Spectrometry (MS): ESI-MS should show the correct molecular ion peak $[\text{M}+\text{H}]^+$ corresponding to the calculated mass of $\text{C}_{10}\text{H}_{12}\text{FNO}_2$.
- Purity (HPLC): Purity should be assessed using reverse-phase HPLC.

Workflow Visualization

The following diagram illustrates the complete workflow for the synthesis, purification, and analysis of **2-fluoro-DL-homophenylalanine**.



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Caption: Workflow for the synthesis and characterization of **2-fluoro-DL-homophenylalanine**.

Safety and Handling

- Potassium Hydroxide (KOH): Highly corrosive. Avoid contact with skin and eyes. The dissolution in water is very exothermic and should be done with cooling.
- Hydrochloric Acid (HCl): Concentrated HCl is corrosive and has noxious fumes. Always handle inside a certified chemical fume hood.
- 1-(2-bromoethyl)-2-fluorobenzene: Lachrymator and irritant. Handle with gloves and in a fume hood.
- Organic Solvents (Toluene, Diethyl Ether): Flammable and volatile. Work in a well-ventilated area away from ignition sources.

Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

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